

semicarbazide hydrochloride genotoxicity carcinogenicity assessment

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Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

Cat. No.: S8050601

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Chronic Toxicity & Carcinogenicity Assessment

The following data summarizes the key findings from a combined chronic toxicity and carcinogenicity study in Wistar Hannover GALAS rats, which is highly relevant for safety assessments in drug development [1].

Table 1: Chronic Toxicity and Carcinogenicity Profile of Semicarbazide Hydrochloride

Assessment Aspect	Experimental Findings	Dosage and Duration	NOAEL (No-Observed-Adverse-Effect-Level)
Target Organs/Tissues	Bone, Cartilage, and Aorta [1].	Diet containing 0, 10, 50, and 250 ppm SEM-HCl for 52 or 104 weeks [1].	Males: 10 ppm (approx. 0.6 mg/kg/day) [1].

| **Histopathological Observations** | - Disarrangement of chondrocytes & degeneration of articular cartilage (males at ≥ 50 ppm, females at 250 ppm) [1].

- Mild changes in the elastic laminae of the aorta (both sexes at 250 ppm) [1]. | | **Females:** 50 ppm (approx. 3.9 mg/kg/day) [1]. | | **Gross Observations** | Enlargement of the knee joints in both sexes at 250 ppm [1]. | | | **Carcinogenicity Outcome** | **No carcinogenic effect** was observed. Incidences and types of tumors showed no significant intergroup differences [1]. | | |

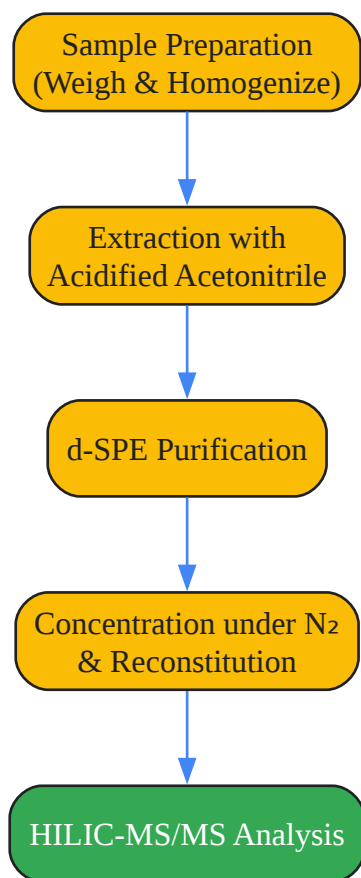
Analytical Methods for Semicarbazide Detection

Semicarbazide (SEM) is a metabolite and marker of the banned drug nitrofurazone (NFZ). Accurate detection is crucial for ensuring food safety in aquaculture-derived products, which is a relevant consideration for drug safety professionals [2].

Table 2: Comparison of Analytical Methods for Semicarbazide (SEM) Detection

Method Component	Conventional RPLC-MS/MS Method	Novel HILIC-MS/MS Method
Core Principle	Detects SEM as a marker for nitrofurazone abuse [2].	Direct detection of SEM without derivatization [2].
Sample Pretreatment	Complex; requires acid hydrolysis, pH neutralization, and derivatization with 2-nitrobenzaldehyde (NBA) overnight [2].	Simplified "QuEChERS" method: extraction with acidified acetonitrile and dispersive solid-phase extraction (d-SPE) cleanup [2].
Chromatography	Reversed-Phase LC (RPLC) – requires derivatization to make SEM less polar for retention [2].	Hydrophilic Interaction LC (HILIC) – ideal for polar compounds like SEM, providing effective separation [2].
Key Advantages	Established, widely used protocol [2].	Simple, fast, avoids time-consuming derivatization, high accuracy, aligned with green chemistry [2].
Key Limitations	Time-consuming, complex operations, strong matrix effects can suppress detection signals [2].	Requires HILIC expertise and instrumentation [2].

The experimental workflow for the novel HILIC-MS/MS method can be visualized as follows:



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Figure 1: Workflow for the QuEChERS HILIC-MS/MS Method for SEM Detection

Key Insights for Researchers

- **Toxicity is Dose-Dependent:** The observed toxicity in joints and aorta occurred only at higher doses (50 and 250 ppm), with clear NOAELs established [1]. This is critical for determining safety margins.
- **A Dual Challenge:** Semicarbazide is both a tool in biochemical research (e.g., peptide synthesis) and a regulated food contaminant [3] [2]. Its context of use dictates the relevant data and protocols.
- **Analytical Innovation:** The move towards derivatization-free methods like QuEChERS/HILIC-MS/MS represents a significant step forward in efficiency for monitoring SEM, reducing analysis time from over a day to just a few hours [2].

Research Gaps and Future Directions

The search results indicate a need for further investigation in two key areas:

- **Genotoxicity Data:** The available studies did not provide specific details on the genotoxic potential (e.g., mutagenicity in Ames test, clastogenicity) of **semicarbazide hydrochloride**.
- **Direct Comparative Data:** While the chronic toxicity study provides a baseline, a direct, side-by-side comparison of **semicarbazide hydrochloride** with other alternative compounds or hydrazine-containing drugs is not available in the searched literature.

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